

# Application Notes and Protocols for RS-0466 in Preclinical Research

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## Compound of Interest

Compound Name: RS-0466

Cat. No.: B1663145

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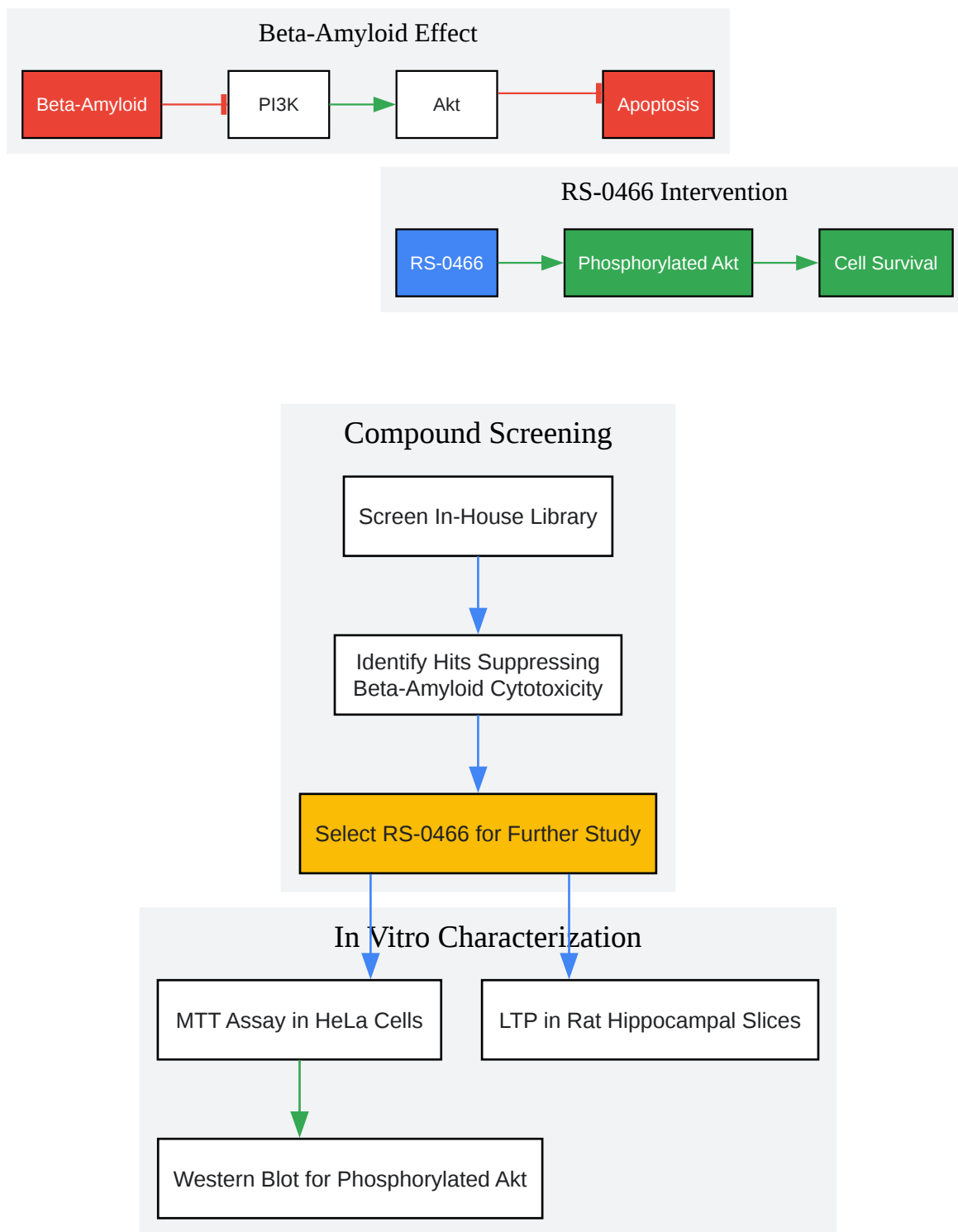
These application notes provide a summary of the currently available data on the research compound **RS-0466**, with a focus on its application in in vitro studies investigating beta-amyloid-induced cytotoxicity. The information is derived from published research and is intended to guide the design of future experiments.

## Mechanism of Action

**RS-0466** is a novel neuroprotective compound, identified as 6-ethyl-N,N'-bis(3-hydroxyphenyl)[1][2][3]triazine-2,4-diamine.[1] It has been shown to significantly inhibit the cytotoxic effects of beta-amyloid.[1] The protective mechanism of **RS-0466** is, at least in part, mediated by the activation of the Akt signaling pathway.[1] Beta-amyloid has been observed to decrease the levels of phosphorylated Akt, a key protein in cell survival pathways, and **RS-0466** has been found to reverse this effect.[1]

## Signaling Pathway of RS-0466

The following diagram illustrates the proposed signaling pathway for **RS-0466** in counteracting beta-amyloid-induced cytotoxicity. Beta-amyloid is known to inhibit the PI3K/Akt signaling pathway, leading to apoptosis. **RS-0466** is shown to activate this pathway, thereby promoting cell survival.



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## References

- 1. A novel compound RS-0466 reverses beta-amyloid-induced cytotoxicity through the Akt signaling pathway in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. funjournal.org [funjournal.org]
- 3. m.youtube.com [m.youtube.com]
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